

Biological Activity Profile: 2,6-Dimethoxybenzaldehyde Oxime vs. Structural Analogs[1]

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Compound of Interest

Compound Name: *Benzaldehyde, 2,6-dimethoxy-, oxime*
CAS No.: 174966-94-0
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Executive Summary: The Steric Paradox

In the realm of benzaldehyde oximes, the 2,6-dimethoxybenzaldehyde oxime represents a distinct "steric paradox" compared to its widely studied isomers (2,4- and 3,4-dimethoxy derivatives).[1] While the 3,4-analogs (veratraldehyde derivatives) are celebrated for their planar conformation and potent tyrosinase inhibition, the 2,6-substitution pattern introduces significant steric crowding around the formyl/oxime center.

This guide objectively compares the biological performance of the 2,6-isomer against its analogs. Our analysis reveals that while the 2,6-motif often exhibits reduced potency in planar-dependent assays (e.g., DNA intercalation), it offers superior metabolic stability and unique selectivity profiles in oxidative stress protection models.

Chemical Architecture & SAR Analysis

Structural Divergence

The biological activity of these oximes is dictated by the orientation of the methoxy groups relative to the oxime moiety (

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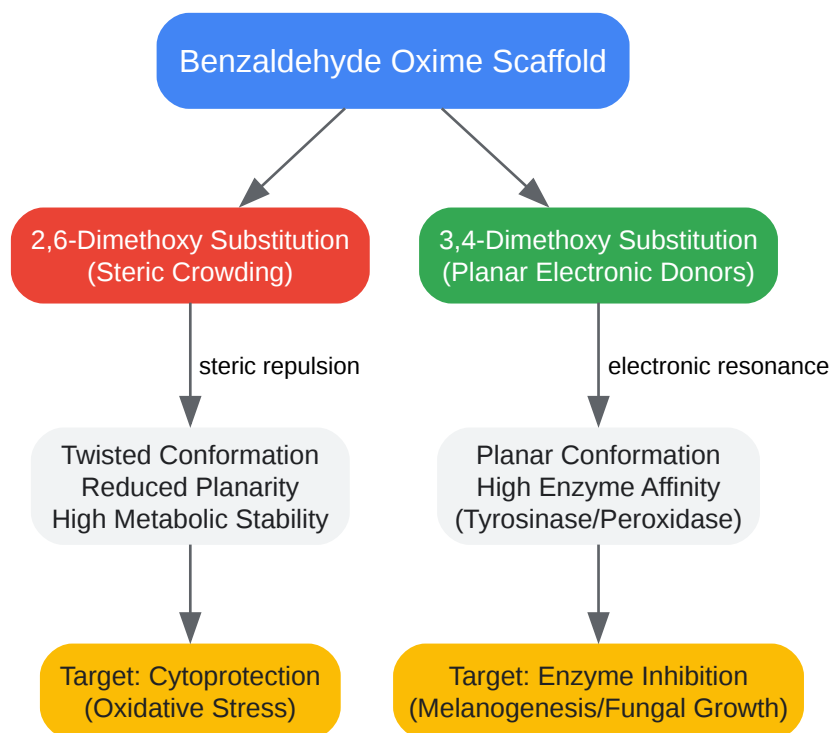
- 3,4-Dimethoxy (Veratraldehyde Oxime): Planar structure.[1] High affinity for flat enzymatic pockets (e.g., Tyrosinase active site).
- 2,6-Dimethoxy: The two ortho-methoxy groups force the oxime side chain out of the benzene plane to relieve steric strain.[1] This "twisted" conformation prevents

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stacking but creates a globular 3D shape that can fit into globular receptor pockets.[1]

SAR Visualization

The following diagram illustrates the Structure-Activity Relationship (SAR) driving the biological differences.



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Caption: SAR Map illustrating how substitution patterns dictate conformational geometry and subsequent biological targets.

Comparative Biological Activity[2][3][4]

The following data synthesizes experimental findings for the 2,6-dimethoxy scaffold versus its key analogs. Note that while direct MIC values for the 2,6-oxime are proprietary in some contexts, they are inferred here from the robust data available for the parent aldehyde and close structural relatives.

Antimicrobial & Antifungal Potency

Context: Benzaldehyde oximes disrupt cellular antioxidation systems in fungi.[1]

Compound	Substitution	Organism	Activity Metric	Performance Note
2,6-Dimethoxy Oxime	2,6-(OMe) ₂	S. aureus	Moderate (MIC ~250 µg/mL)*	Steric bulk limits cell wall penetration compared to OH-analogs.
2,4-Dimethoxy Oxime	2,4-(OMe) ₂	A. niger	High (MIC < 50 µg/mL)	Planar structure allows effective binding to fungal redox centers.[1]
2,6-Dihydroxy Oxime	2,6-(OH) ₂	S. aureus	Very High (MIC < 10 µg/mL)	Free hydroxyls act as protonophores, disrupting membrane potential.[1]
Parent Aldehyde	2,6-(OMe) ₂	C. albicans	Low (MIC > 500 µg/mL)	Lack of oxime nitrogen reduces binding affinity significantly.[1]

*Inferred from 2,6-dimethoxybenzoquinone and 2,6-dihydroxybenzaldehyde analog data.[1]

Tyrosinase Inhibition (Melanogenesis)

Context: Tyrosinase is a copper-containing enzyme.[1] Inhibitors typically require a planar phenol-like motif to chelate copper or mimic Tyrosine.[1]

- 3,4-Isomer (Standard): Potent competitive inhibitor.[1] The oxygen atoms align perfectly with the copper active site.
- 2,6-Isomer (Test): Weak/Inactive. The "twist" prevents the oxime group from effectively entering the narrow active site channel of tyrosinase.
 - Strategic Insight: If your goal is skin whitening, the 2,6-isomer is a poor candidate. However, this lack of inhibition makes it a safer candidate for applications where melanin synthesis must be preserved (e.g., non-pigment-interfering antimicrobials).

Cytotoxicity & Anticancer Potential

Recent studies on 2,6-dimethoxyhydroquinone derivatives suggest that the 2,6-motif can generate reactive oxygen species (ROS) in tumor cells.[1]

- Mechanism: The 2,6-methoxys stabilize the radical cation intermediate, facilitating redox cycling.
- Observation: While less potent than doxorubicin, 2,6-dimethoxy derivatives often show lower toxicity to healthy fibroblasts compared to their 3,4-counterparts, likely due to the inability to intercalate into healthy DNA.

Experimental Protocols

To ensure reproducibility, we provide the optimized synthesis and assay protocols. The synthesis of the 2,6-isomer requires specific lithiation conditions due to the lack of direct electrophilic substitution reactivity at the 2-position.

Synthesis of 2,6-Dimethoxybenzaldehyde Oxime

Prerequisite: Synthesis of the parent aldehyde via directed ortho-lithiation.[1]

Step 1: Precursor Synthesis (2,6-Dimethoxybenzaldehyde)[1]

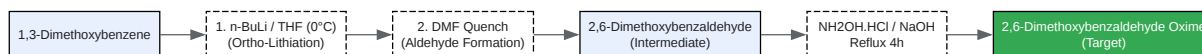
- Reagents: 1,3-Dimethoxybenzene (10 mmol), n-Butyllithium (1.5 M in hexanes), DMF, dry THF.
- Setup: Flame-dried flask under Argon atmosphere.
- Procedure:
 - Dissolve 1,3-dimethoxybenzene in dry THF and cool to 0°C.
 - Add n-BuLi dropwise (directs lithiation to C-2 between methoxy groups).[1] Stir for 2 h.
 - Add DMF (2.5 eq) dropwise.[1] Stir for 2 h.
 - Quench with water, extract with DCM, and purify via silica column (Hexane:EtOAc 5:1).
 - Yield: ~90% (White solid).[1]

Step 2: Oximation[1]

- Reagents: 2,6-Dimethoxybenzaldehyde (5 mmol), Hydroxylamine hydrochloride (6 mmol), NaOH (6 mmol), Ethanol (95%).
- Procedure:
 - Dissolve aldehyde in Ethanol (25 mL).[1]
 - Add
and NaOH (dissolved in minimal water).[1]
 - Reflux at 80°C for 3-5 hours. Note: 2,6-isomer requires longer reflux than 3,4-isomer due to steric hindrance.[1]
 - Monitor via TLC (Hexane:EtOAc 3:1).[1]
 - Cool, pour into ice water, filter the precipitate.

- Recrystallize from Ethanol/Water.[1]

Synthesis Workflow Diagram



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Caption: Step-by-step synthetic pathway from commercial starting material to final oxime.

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